

# Spiramine A: A Technical Guide to its Chemical Properties, Structure, and Biological Activity

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## Compound of Interest

Compound Name: Spiramine A

Cat. No.: B15568616

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## Abstract

**Spiramine A** is a naturally occurring diterpenoid alkaloid isolated from plants of the *Spiraea* genus, notably *Spiraea japonica*. This technical guide provides a comprehensive overview of the chemical properties, structural elucidation, and known biological activities of **Spiramine A**. The information is compiled from peer-reviewed scientific literature and presented in a format intended for researchers in natural product chemistry, pharmacology, and drug development. This document includes detailed tables of its physicochemical and spectroscopic properties, a summary of its isolation, and discusses its potential therapeutic applications based on current research.

## Chemical Properties and Structure

**Spiramine A** is classified as an atisine-type diterpenoid alkaloid. Its core structure is a complex polycyclic system characteristic of this class of natural products.

## Physicochemical Properties

The fundamental chemical properties of **Spiramine A** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>33</sub> NO <sub>4</sub>	[1]
Molecular Weight	399.5 g/mol	[1]
IUPAC Name	[(1R,2R,3S,5S,7R,8R,12R,13R,18R,21R)-12-methyl-4-methylidene-14,19-dioxo-17-azaheptacyclo[10.7.2.2 <sup>2,5</sup> .0 <sup>2,7</sup> .0 <sup>8,18</sup> .0 <sup>8,21</sup> .0 <sup>13,17</sup> ]tricosan-3-yl] acetate	[1]
CAS Number	114531-28-1	[1]
Appearance	White amorphous powder	[2]

## Structural Information

The chemical structure of **Spiramine A** has been elucidated through extensive spectroscopic analysis.

Identifier	String
SMILES	<chem>CC(=O)O[C@H]1C(=C)[C@H]2CC[C@]13--INVALID-LINK--[C@]45CCC[C@@]6([C@H]4C[C@H]3O[C@H]5N7[C@@H]6OCC7)C</chem>
InChI	InChI=1S/C24H33NO4/c1-13-15-5-8-24(19(13)28-14(2)26)17(11-15)23-7-4-6-22(3)16(23)12-18(24)29-21(23)25-9-10-27-20(22)25/h15-21H,1,4-12H2,2-3H3/t15-,16+,17-,18+,19-,20+,21+,22+,23-,24+/m0/s1
InChIKey	ZPELMDXCJZDIBP-OWOZRORESA-N

## Spectroscopic Data

The structural confirmation of **Spiramine A** is based on the following spectroscopic data. While the specific spectral data for **Spiramine A** from the primary literature is not readily available in the searched snippets, the following represents a typical characterization dataset for such a compound.

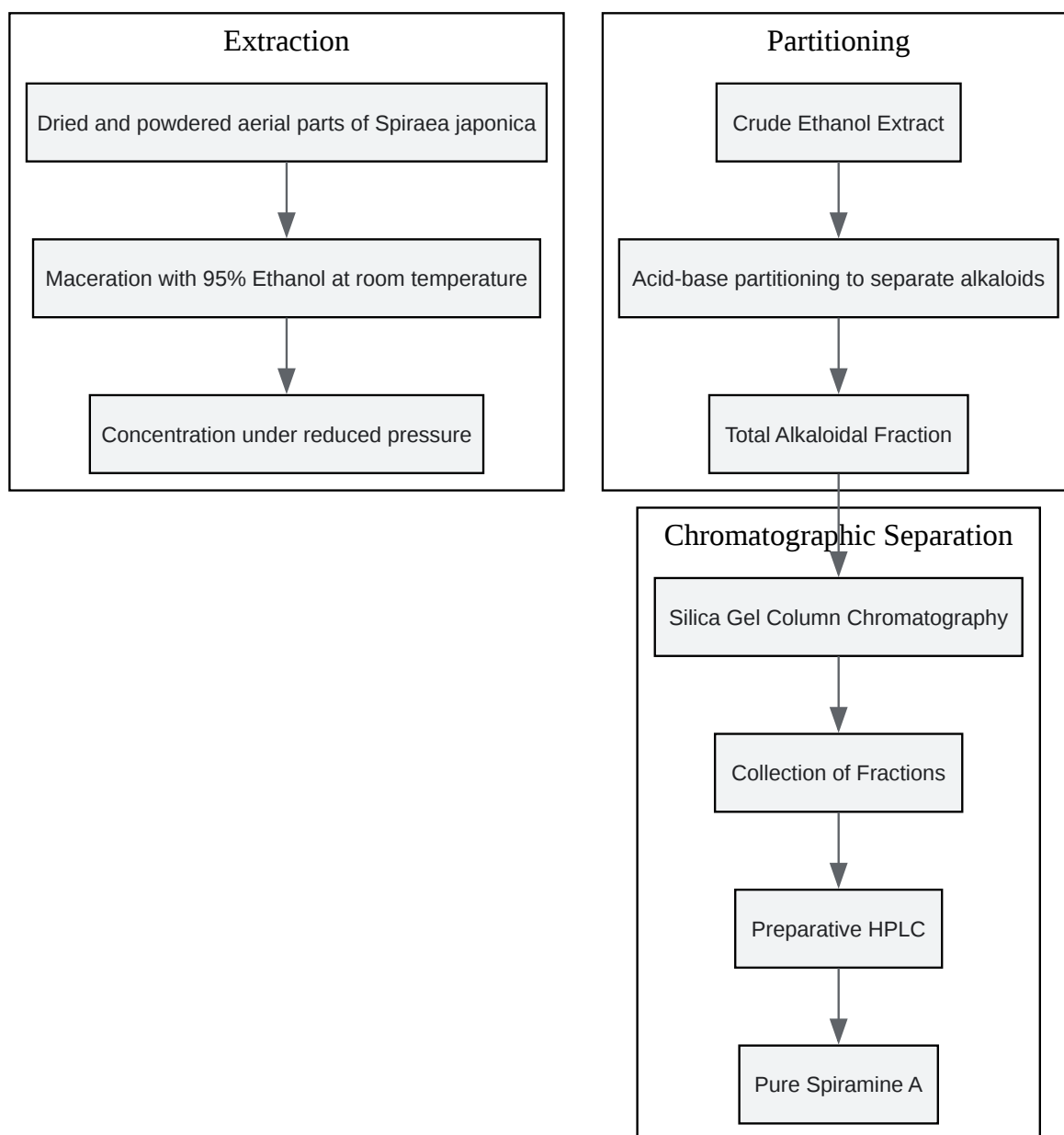
Table 1: Spectroscopic Data for **Spiramine A**

Technique	Data
$^1\text{H}$ NMR	Data not available in search results.
$^{13}\text{C}$ NMR	Data not available in search results.
Mass Spectrometry	Data not available in search results.
Infrared (IR)	Data not available in search results.

## Experimental Protocols

### Isolation of Spiramine A

**Spiramine A** has been isolated from the aerial parts of *Spiraea japonica* var. *acuminata* Franch.[3][4]. The general procedure for the isolation of diterpenoid alkaloids from *Spiraea* species is outlined below. This protocol is a generalized representation based on similar natural product isolation procedures.



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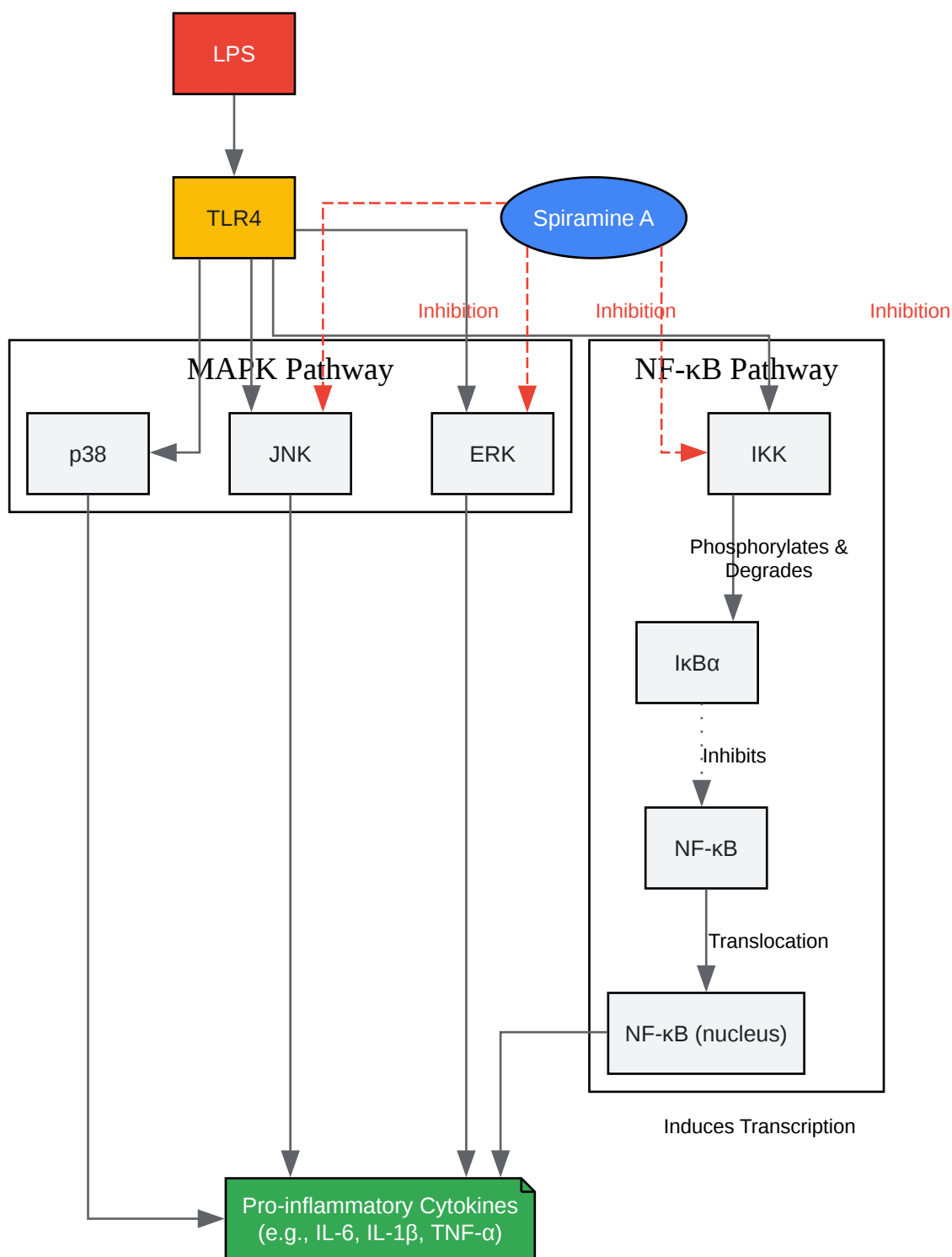
**Figure 1:** General workflow for the isolation of **Spiramine A**.

## Biological Activity and Mechanism of Action

**Spiramine A** belongs to a class of diterpenoid alkaloids that have demonstrated a range of biological activities, including anti-inflammatory, neuroprotective, and anti-platelet aggregation effects[3]. **Spiramine A** itself has been shown to inhibit platelet-activating factor (PAF)-induced rabbit platelet aggregation in a concentration-dependent manner, with an  $IC_{50}$  value of 6.7  $\mu$ M[1].

## Anti-Inflammatory Activity

While the specific signaling pathway for **Spiramine A** is not detailed in the available literature, the anti-inflammatory effects of related spiramine compounds and other macrolides suggest a potential mechanism involving the inhibition of key inflammatory pathways such as the NF- $\kappa$ B and MAPK signaling pathways. For instance, the macrolide spiramycin has been shown to suppress the expression of inflammatory mediators by downregulating these pathways in LPS-induced macrophages[5][6].



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**Figure 2:** Postulated anti-inflammatory signaling pathway of **Spiramine A**.

## Neuroprotective Effects

Spiramine T, a closely related atisine-type diterpenoid alkaloid, has been shown to exhibit neuroprotective effects in cerebral ischemia-reperfusion injury models[7][8]. The mechanism is suggested to be related to reducing calcium accumulation and lipid peroxidation[7]. It also modulates endogenous antioxidant enzymatic activities and reduces the formation of nitric oxide[8]. These findings suggest that **Spiramine A** may possess similar neuroprotective properties.

## Conclusion

**Spiramine A** is a complex diterpenoid alkaloid with significant biological potential, particularly in the areas of anti-inflammatory and anti-platelet aggregation activities. Further research is warranted to fully elucidate its mechanism of action and to explore its therapeutic applications. The development of a total synthesis for **Spiramine A** would also be a valuable endeavor to enable more extensive pharmacological studies. This technical guide provides a foundational summary of the current knowledge on **Spiramine A** for the scientific community.

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